

Application Notes and Protocols for SZ1676 in Synaptic Transmission Research

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Compound of Interest

Compound Name: SZ1676

Cat. No.: B8728321

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Introduction

SZ1676 is a steroidal, non-depolarizing neuromuscular blocking agent.^{[1][2]} Its chemical name is 1-[3 α ,17 β -bis(acetyloxy)-2 β -(1,4-dioxo-8-azaspiro[4.5]dec-8-yl)-5 α -androstan-16 β -yl]-1-(2-propenyl)pyrrolidinium.Br.^[1] As a neuromuscular blocking agent, **SZ1676** is a valuable tool for studying the mechanisms of synaptic transmission at the neuromuscular junction (NMJ), the specialized synapse between a motor neuron and a muscle fiber. This document provides detailed application notes and protocols for the use of **SZ1676** in this area of research.

Non-depolarizing muscle relaxants like **SZ1676** act as competitive antagonists to acetylcholine (ACh) at the nicotinic acetylcholine receptors (nAChRs) on the postsynaptic membrane of the NMJ. By blocking the binding of ACh, these agents prevent depolarization of the muscle fiber and subsequent muscle contraction. This property makes them useful for dissecting the various steps of synaptic transmission, from neurotransmitter release to postsynaptic receptor activation.

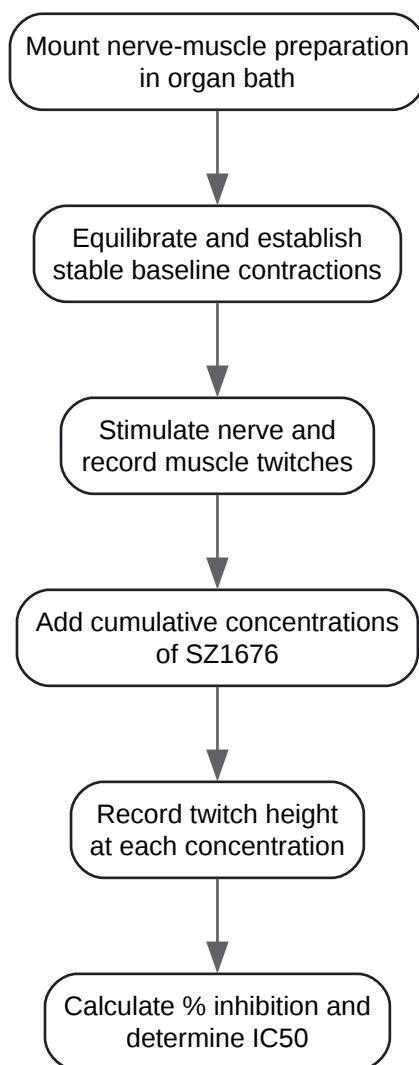
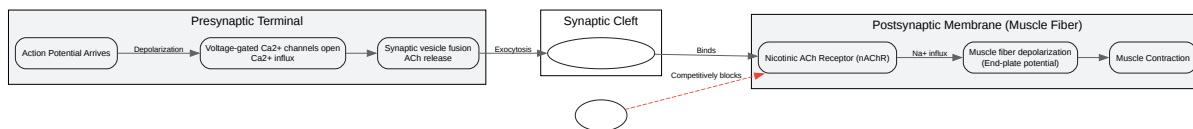
Quantitative Data Summary

The following table summarizes the key quantitative parameters related to the effects of **SZ1676** and its derivatives.

Parameter	Compound	Value	Species	Reference
Neuromuscular Blocking Potency	SZ1676	Data not publicly available	Various	[1]
Protein Binding	SZ1676	To be determined experimentally	Human	[1]
Cholinesterase Inhibition	SZ1676	To be determined experimentally	Human	[1]
Pharmacokinetics	SZ1677 (related compound)	Data not publicly available	Cat	[3]

Signaling Pathways and Mechanisms

The primary mechanism of action of **SZ1676** is the competitive antagonism of nicotinic acetylcholine receptors at the neuromuscular junction.



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References

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